

## Personal protective equipment for handling 1-Chloro-4-iodobenzene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1-Chloro-4-iodobenzene

Cat. No.: B104392 Get Quote

# Essential Safety and Handling Guide for 1-Chloro-4-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Chloro-4-iodobenzene** (CAS No. 637-87-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

# Hazard Identification and Personal Protective Equipment (PPE)

**1-Chloro-4-iodobenzene** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[1] Appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:



- Gloves: Chemical-resistant gloves are required. Always inspect gloves for integrity before use.[2]
- Lab Coat: A standard laboratory coat should be worn.
- Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation or when handling the powder, a NIOSH-approved N95 dust mask or higher-level respirator is necessary.

**Quantitative Data Summary** 

Property	Value	Source
CAS Number	637-87-6	[1]
Molecular Formula	C6H4CII	
Molecular Weight	238.45 g/mol	[3]
Appearance	White to yellow or orange powder/crystal	[4]
Melting Point	54.0 to 57.0 °C	[4]
Boiling Point	227 °C	[4]

## **Operational Plan for Safe Handling**

- 1. Preparation and Engineering Controls:
- Work in a well-ventilated area, preferably within a chemical fume hood.[2][5]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area.[5]
- Have appropriate spill cleanup materials available.
- 2. Handling Procedure:



- Wash hands thoroughly before and after handling.[1]
- Avoid direct contact with the skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the area where the chemical is handled.[4][7]
- Avoid the formation of dust and aerosols.[5][8]
- Weigh and transfer the solid material carefully to minimize dust generation.
- Keep the container tightly closed when not in use.[8][9]
- 3. Accidental Release Measures:
- In case of a spill, evacuate the area.
- Wear the appropriate PPE, including respiratory protection.
- Sweep up the spilled solid material, taking care not to create dust, and place it into a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

### **Disposal Plan**

All waste containing **1-Chloro-4-iodobenzene** must be treated as hazardous waste.

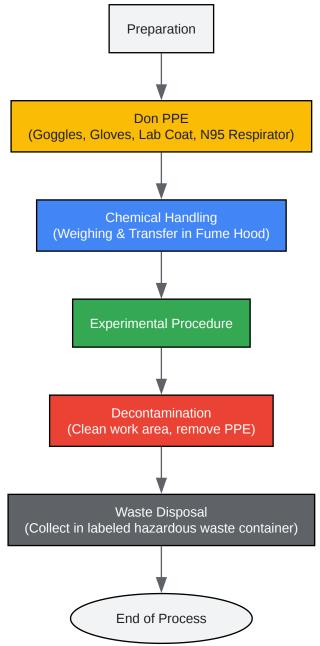
- Waste Collection: Collect waste material and any contaminated items (e.g., gloves, weighing paper) in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of the waste through a licensed hazardous waste disposal company.[1][4][8] Do not dispose of it down the drain or in regular trash.[5][7]

## **Experimental Workflow Diagram**

The following diagram outlines the standard workflow for the safe handling of **1-Chloro-4-iodobenzene**.



#### Workflow for Safe Handling of 1-Chloro-4-iodobenzene



Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. 1-Chloro-4-iodobenzene | C6H4Cll | CID 12510 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Chloro-4-iodobenzene | 637-87-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene Safety Data Sheet [chemicalbook.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Chloro-4-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b104392#personal-protective-equipment-for-handling-1-chloro-4-iodobenzene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com